

# Operational Safety Guide: Tacrolimus Monohydrate (CAS 101536-55-4)[1]

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## Compound of Interest

Compound Name: 101536-55-4

CAS No.: 101536-55-4

Cat. No.: B612601

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## Executive Summary & Risk Profile

Tacrolimus Monohydrate (CAS **101536-55-4**) is not a standard laboratory reagent; it is a potent macrolide immunosuppressant. In a drug development context, it must be treated as a High Potency Active Pharmaceutical Ingredient (HPAPI).

Standard laboratory safety practices (standard fume hood, lab coat, safety glasses) are insufficient for handling this substance in powder form. The primary risks are reproductive toxicity and specific target organ toxicity (immune system, kidneys) at microgram levels.

Hazard Classification (GHS):

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed)[1]
- Reproductive Toxicity: Category 2 (Suspected of damaging fertility or the unborn child)
- STOT-RE: Category 1 (Causes damage to organs through prolonged/repeated exposure)

Occupational Exposure Band (OEB): Treat as OEB 5 (Target OEL < 1 µg/m<sup>3</sup>). Rationale: Published TWA limits are as low as 0.2 µg/m<sup>3</sup>. This requires full containment.[2][3]

## Hierarchy of Controls: The "Containment First" Strategy

Do not rely solely on PPE.[4] PPE is the last line of defense. The safety of your workflow depends on Engineering Controls.

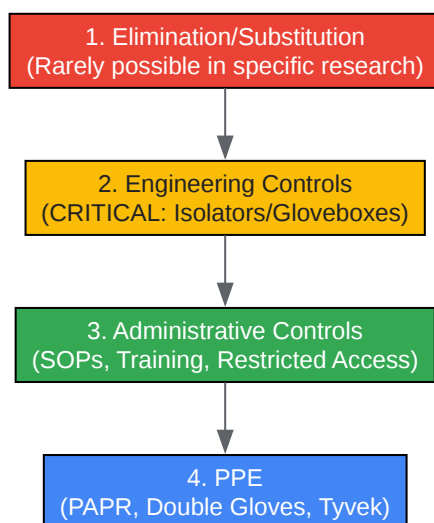


Figure 1: Hierarchy of Controls for HPAPI Handling. Containment (Level 2) is the primary safety driver.

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## Personal Protective Equipment (PPE) Specifications

When engineering controls (isolators) are breached or during cleaning/maintenance, the following PPE is mandatory.

PPE Category	Specification	Scientific Rationale
Respiratory	PAPR (Powered Air Purifying Respirator) with HEPA filters OR Full-face N100/P3 mask.	N95 is inadequate. The protection factor (APF) of an N95 (10) is insufficient for nanogram-level potency. A PAPR provides positive pressure, preventing inward leakage.
Dermal (Hands)	Double Gloving (Nitrile). Outer glove: Extended cuff (minimum 5 mil).	Permeation Defense. Tacrolimus is lipophilic. Double gloving creates a tortuous path for permeation and allows the outer glove to be stripped immediately upon contamination.
Dermal (Body)	Tyvek® 400 (or equivalent impervious coverall) with integrated hood and booties.	Dust Exclusion. Cotton lab coats trap potent powders and become a source of secondary exposure outside the lab.
Ocular	Chemical Goggles (if not using full-face respirator).	Mucosal Absorption. Prevents absorption through the tear ducts (lacrimon puncta).

## Operational Protocol: Handling & Weighing

Objective: Weigh 10 mg of Tacrolimus Monohydrate for stock solution preparation.

### Phase A: Preparation & Gowning (Donning)

- Verify Engineering: Check magnehelic gauge on the Glovebox/Isolator. Pressure should be negative (-0.5 to -1.5 inches WC) relative to the room.
- Donning Sequence:
  - Shoe covers.

- Tyvek suit (zip fully).
- Inner gloves (taped to suit sleeves).
- Respiratory protection (PAPR/Full Face).[5]
- Outer gloves (extended cuff).

## Phase B: The Weighing Procedure (Inside Containment)

- Static Control: Use an anti-static gun or bar inside the weigh station. Tacrolimus powder is static-prone; static discharge can cause aerosolization.
- Weighing:
  - Place a tared vial inside the balance.
  - Use a disposable spatula. Do not reuse spatulas.
  - Transfer powder gently. Do not dump.
  - Cap the vial immediately after weighing.
  - Wipe the exterior of the vial with a solvent-dampened wipe (Ethanol 70%) before removing it from the containment zone.

## Phase C: De-Gowning (Doffing)

- Critical Step: The highest risk of exposure occurs here due to resuspension of dust from PPE.
- Sequence:
  - Remove outer gloves (turn inside out) and dispose of in biohazard/chem-waste bin inside the doffing area.
  - Remove Tyvek suit (roll down from shoulders, keeping the outside surface contained).
  - Remove respirator (wipe down with disinfectant).

- Remove inner gloves.
- Wash hands with soap and cool water (warm water opens pores).



Figure 2: Unidirectional Flow for Personnel to prevent cross-contamination.

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## Decontamination & Disposal

Chemical Inactivation: Tacrolimus is susceptible to alkaline hydrolysis and oxidation.

- Cleaning Agent: A two-step process is required.[2][6][7]
  - Solubilization: Wipe with 70% Ethanol or Acetonitrile (Tacrolimus is insoluble in water).
  - Degradation: Follow with a wipe of 0.1M Sodium Hydroxide (NaOH) or a specific oxidative decontaminant (e.g., dilute bleach or peroxide-based cleaner). Note: Alkaline hydrolysis degrades the lactone ring.

Spill Response:

- Evacuate: Clear the immediate area.
- PPE Up: Don full PPE (PAPR, Double Gloves, Tyvek).
- Contain: Cover spill with damp paper towels (do not dry sweep).
- Remove: Use HEPA-filtered vacuum or wet-wipe method.
- Disposal: All waste (wipes, PPE, spatulas) must be incinerated. Label as "Cytotoxic/High Potency Waste."

## References

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- To cite this document: BenchChem. [Operational Safety Guide: Tacrolimus Monohydrate (CAS 101536-55-4)[\[1\]](#)]. BenchChem, [2026]. [Online PDF]. Available at:

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